

Safeguarding Research: A Comprehensive Guide to Handling Angiogenin (108-122)

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Compound of Interest

Compound Name: Angiogenin (108-122)

Cat. No.: B15571401

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For researchers and scientists in the field of drug development, ensuring laboratory safety is paramount, especially when handling potent bioactive molecules like **Angiogenin (108-122)**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure research environment. By adhering to these procedural steps, laboratories can build a foundation of trust and safety, extending value beyond the product itself.

Essential Personal Protective Equipment (PPE)

When working with **Angiogenin (108-122)**, a robust defense against accidental exposure is non-negotiable. The following personal protective equipment serves as the primary barrier and must be worn at all times in the designated handling area.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile gloves are the standard. Always inspect for tears or contamination and change immediately if compromised.[1]
Eye Protection	Safety glasses or goggles	Mandatory to protect against accidental splashes, particularly when reconstituting the lyophilized powder.[1][2]
Body Protection	Laboratory coat or apron	Worn over standard clothing to shield skin and personal attire from spills.[1][2]
Respiratory Protection	Fume hood or biosafety cabinet	Essential when handling the lyophilized powder, which can easily become airborne and pose an inhalation risk.[1]
Foot Protection	Closed-toe shoes	Required in all laboratory environments to protect against spills and falling objects.[3]

Operational Plan: From Receipt to Application

A systematic approach to handling **Angiogenin (108-122)** minimizes risks and ensures the integrity of the research.

Receiving and Storage

Upon receipt, visually inspect the packaging for any signs of damage. The lyophilized peptide should be stored in a cool, dry, and dark environment, with long-term storage recommended at -20°C or colder to maintain stability.[4] Before use, allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.

Reconstitution

All handling of **Angiogenin (108-122)** should be confined to a designated, clean laboratory area.[1][4] When reconstituting the lyophilized powder, perform the work within a fume hood or biosafety cabinet to prevent inhalation of aerosolized particles.[1] Use sterile, high-purity water or an appropriate buffer for reconstitution, gently swirling the vial to dissolve the contents.[3] Avoid shaking, as this can denature the peptide.

Handling Solutions

Once in solution, handle with the same level of precaution. Use clearly labeled, dedicated sterile equipment for each peptide to prevent cross-contamination.[1][2] If not for immediate use, it is advisable to create single-use aliquots to avoid repeated freeze-thaw cycles, which can degrade the peptide.[3]

Disposal Plan: Managing Contaminated Materials

Proper disposal of **Angiogenin (108-122)** and associated waste is crucial to protect personnel and the environment.

Waste Segregation

All materials that have come into contact with **Angiogenin (108-122)**, including used vials, pipette tips, and contaminated PPE, must be treated as hazardous chemical waste.[1] These items should be collected in designated, clearly labeled hazardous waste containers within the laboratory.

Disposal Procedures

Never dispose of peptide solutions down the drain or in regular trash.[1] All waste must be disposed of in accordance with local, state, and federal regulations. Coordinate with your institution's environmental health and safety (EH&S) department for the proper collection and disposal of chemical waste.[1]

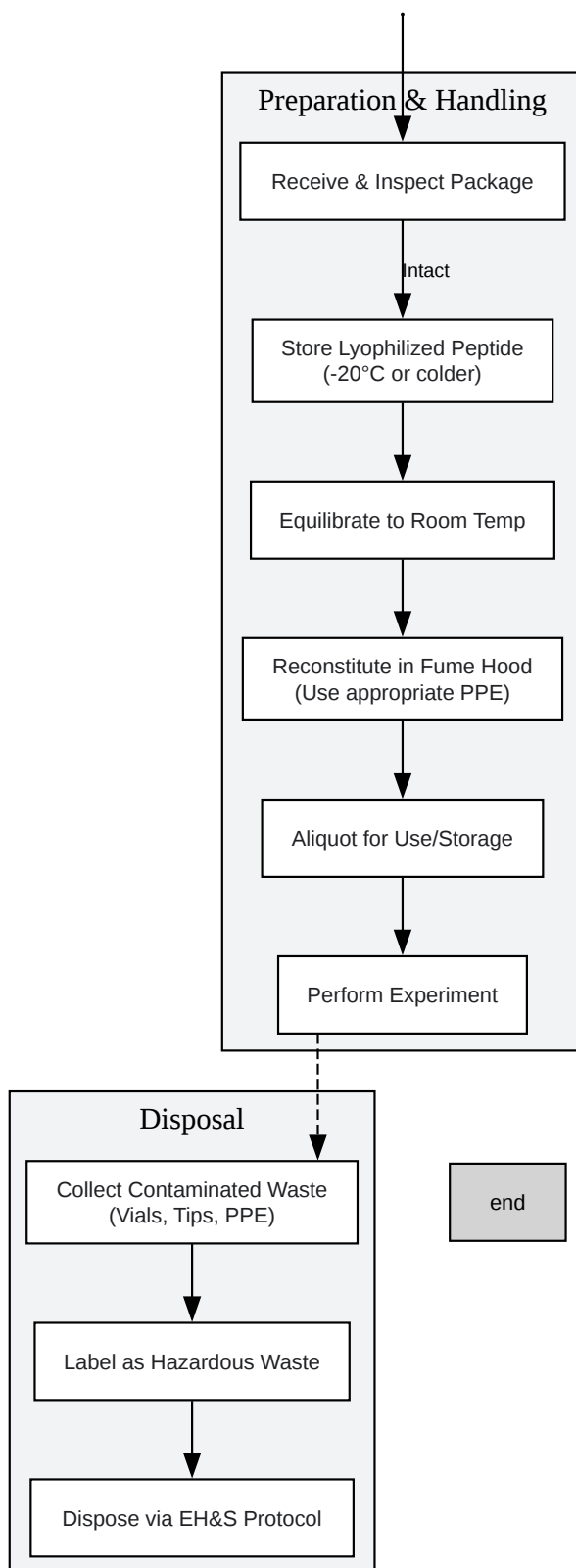
Key Data for Angiogenin (108-122)

For quick reference, the following table summarizes key quantitative data for **Angiogenin (108-122)**.

Property	Value
Molecular Formula	C80H126F3N25O25 (for TFA salt)
Molecular Weight	1895.00 g/mol (for TFA salt)[5]
Physical State	Solid (Lyophilized Powder)[6]
Predicted Density	1.49 g/cm ³ [6]
Storage (Lyophilized)	-20°C or colder for long-term storage
Storage (In Solution)	Short-term at 4°C; -20°C or -80°C for extended periods[7]

Workflow for Safe Handling of Angiogenin (108-122)

The following diagram illustrates the standard operating procedure for the safe handling of **Angiogenin (108-122)** from receipt to disposal.



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Caption: Workflow for the safe handling of **Angiogenin (108-122)**.

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